Technical Support Center: Reboxetine Dosage & Experimental Optimization

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Compound of Interest

Compound Name:	*Reboxetine*
CAS No.:	*105017-38-7*
Cat. No.:	*B3417426*

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Subject: Optimization of **Reboxetine** Dosage for Preclinical Animal Models Ticket ID: RBX-TCH-001 Status: Open Support Agent: Senior Application Scientist, In Vivo Pharmacology Unit

Welcome to the **Reboxetine** Technical Support Hub

You have reached the specialized support tier for norepinephrine reuptake inhibitor (NRI) applications. This guide addresses the most common failure modes in **reboxetine** experiments: lack of efficacy due to pharmacokinetic mismatches and confounding behavioral toxicity.

Unlike simple reagents, **reboxetine** requires precise calibration between the animal's metabolic rate and the experimental window. The protocols below are designed to transition your study from "dose-guessing" to "exposure-confirmed" science.

Module 1: The Pharmacokinetic Mismatch (Root Cause Analysis)

The Problem: Many researchers fail to replicate antidepressant effects because they apply human dosing logic to rodents. The Science: **Reboxetine** exhibits a massive species

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divergence in half-life (

).

- Humans:

  . Once-daily dosing maintains steady state.

- Rats:

  . Once-daily injection results in the animal being "drug-free" for ~20 hours of the day.

Impact: In chronic depression models (e.g., Chronic Mild Stress), once-daily IP/PO dosing often fails to induce neuroplastic changes (BDNF upregulation) because the target (Norepinephrine Transporter - NET) is not occupied long enough.

Table 1: Species-Specific Pharmacokinetic Parameters

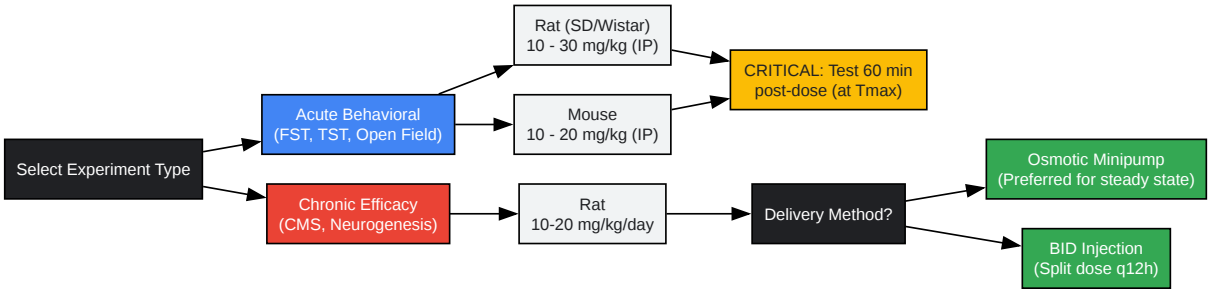
Parameter	Human	Rat (Sprague-Dawley)	Mouse (C57BL/6)
Half-life ( )	~12.5 h	0.8 – 1.8 h	~1.5 – 2.5 h
(Oral)	2 h	0.5 – 2 h	0.5 – 1 h
Clearance Mechanism	Hepatic (CYP3A4)	Hepatic (Rapid)	Hepatic (Enantiomer specific*)
Key Nuance	Racemate is stable	Rapid clearance requires BID/TID dosing	Higher brain bioavailability of (R,R)-enantiomer than rats

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> *Critical Insight: In mice, unlike most drugs, **reboxetine** shows higher brain penetration and bioavailability than in rats relative to dose.[1] Do not blindly use "mouse = 2x rat dose" scaling.*

Module 2: Dosage Decision Tree & Protocols

Do not use a flat mg/kg calculation. Use this decision matrix to select your starting dose based on the nature of your experiment.



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Figure 1: Decision matrix for **Reboxetine** dosage selection. Note the emphasis on delivery method for chronic studies to overcome short half-life.

Protocol A: Acute Behavioral Testing (Forced Swim Test)

Target: Assess immediate antidepressant-like activity (immobility reduction).

- Preparation: Dissolve **Reboxetine** Mesylate in 0.9% Saline. (See Module 4 for solubility).
- Dose (Rat): 15 mg/kg i.p. (Range 10–30 mg/kg).
- Dose (Mouse): 10 mg/kg i.p. (Range 10–20 mg/kg).

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- Wait Time: Administer 60 minutes prior to the test session.
  - Why? Testing at 3-4 hours post-dose (common for other drugs) will result in testing during the elimination phase, yielding false negatives.

Protocol B: Chronic Administration (Depression Models)

Target: Induce hippocampal neurogenesis or reverse anhedonia.

- Preferred Method: Osmotic Minipump (SC implant).
  - Concentration: Calculate for 10 mg/kg/day delivery.
  - Advantage:[2][3] Maintains NET occupancy >80% constantly.
- Alternative Method: Twice-daily (BID) injections.
  - Dose: 5 mg/kg injected at 08:00 and 20:00 (Total 10 mg/kg/day).
  - Warning: Once-daily injections of **reboxetine** in rats are ineffective for upregulating BDNF due to the "sawtooth" PK profile.

Module 3: Troubleshooting & FAQs

Q1: "My animals are showing sedation/reduced locomotor activity. Is this expected?"

Diagnosis: Toxicity / Off-target effects. Solution: **Reboxetine** is generally non-sedating (unlike tricyclics), but at high doses (>30 mg/kg in rats, >40 mg/kg in mice), it can cause motor impairment or sympathomimetic overstimulation (tremors).

- Action: Run an Open Field Test (OFT). If locomotor crossings are significantly reduced compared to vehicle, your FST/TST data is invalid (false positive for immobility). Lower the dose.

Q2: "I see no effect in Wistar rats, but it worked in Sprague-Dawley. Why?"

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Diagnosis: Strain-dependent CYP450 variability. Insight: Wistar rats often exhibit different metabolic rates and baseline immobility compared to Sprague-Dawley (SD). Furthermore, "High Immobility" (HI) vs. "Low Immobility" (LI) substrains of Wistars respond differently.[4]

- Action: Conduct a pilot dose-response curve (5, 10, 20 mg/kg) whenever changing strains. Do not assume SD doses apply to Wistars or WKY (Wistar-Kyoto) rats.

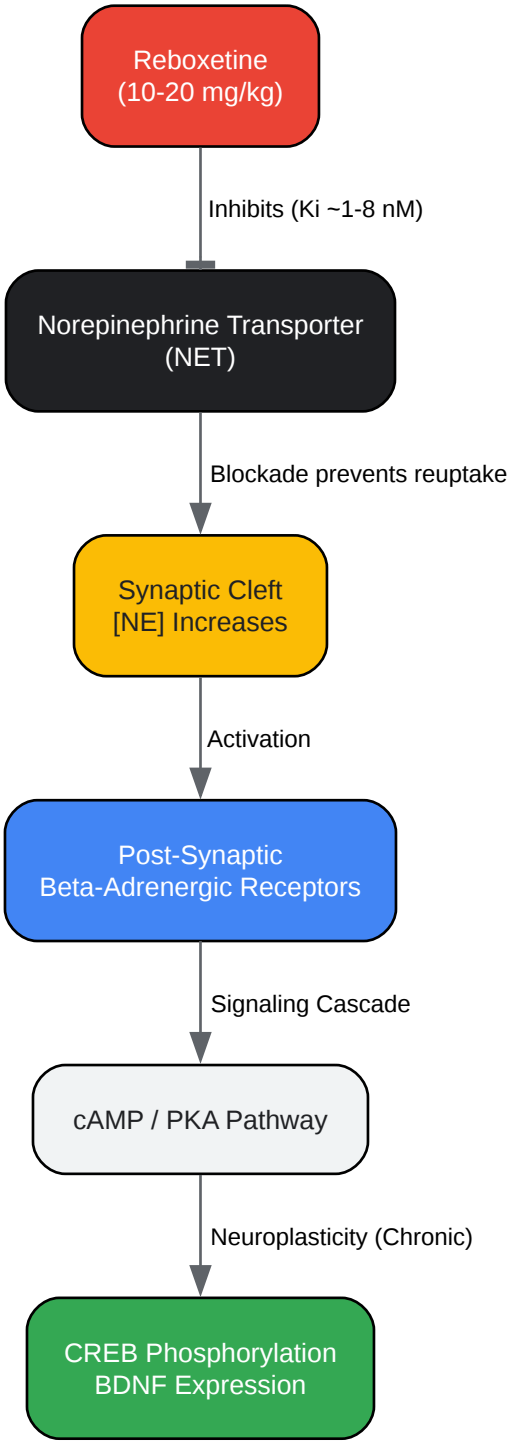
Q3: "Can I use the free base instead of the mesylate salt?"

Diagnosis: Solubility failure. Solution:Avoid free base for aqueous injections. **Reboxetine** Mesylate is the preferred salt form for in vivo work due to water solubility (~10 mg/mL). The free base requires DMSO/Ethanol and acidification, which causes injection site irritation (peritonitis) that confounds behavioral data.

Module 4: Mechanism of Action Visualization

Understanding the pathway helps verify your biomarkers (e.g., if measuring synaptic NE or downstream CREB/BDNF).

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Figure 2: Pharmacodynamic cascade of **Reboxetine**.[5] Efficacy in chronic models depends on sustained activation of the cAMP/CREB pathway.

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